

Essential Personal Protective Equipment (PPE) for Handling NCI-006

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Compound of Interest		
Compound Name:	NCI-006	
Cat. No.:	B11935945	Get Quote

IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

This guide provides essential information on the personal protective equipment (PPE) required for safely handling **NCI-006**, an investigational lactate dehydrogenase (LDH) inhibitor.[1][2][3] [4] As **NCI-006** is a research compound, comprehensive safety data may not be fully available. Therefore, a conservative approach, treating it as a potentially hazardous substance, is imperative. The following guidelines are based on best practices for handling investigational drug compounds and potent chemicals in a laboratory setting.

Core Principles for Handling NCI-006:

- Risk Assessment: Before beginning any work with NCI-006, a thorough risk assessment should be conducted to identify potential hazards associated with the specific procedures being performed.
- Engineering Controls: Whenever possible, engineering controls such as fume hoods or biological safety cabinets should be the primary means of exposure control. PPE should be used in conjunction with these controls.
- Training: All personnel handling NCI-006 must be trained on its potential hazards, the proper use of PPE, and emergency procedures.

Recommended Personal Protective Equipment

The following table summarizes the recommended PPE for various activities involving NCI-006.



Activity	Gloves	Eye and Face Protection	Protective Clothing	Respiratory Protection
Receiving and Unpacking	Double-gloving with chemotherapy-tested gloves (ASTM D6978)	Safety glasses with side shields (minimum); face shield if there is a risk of splash	Disposable gown with long sleeves and closed cuffs	N95 respirator recommended, especially if the integrity of the packaging is compromised
Weighing and Aliquoting (Solid)	Double-gloving with chemotherapy-tested gloves (ASTM D6978)	Chemical splash goggles and a face shield	Disposable gown with long sleeves and closed cuffs	N95 or higher- level respirator within a ventilated enclosure (e.g., powder containment hood)
Solution Preparation (e.g., in DMSO)	Double-gloving with chemotherapy- tested gloves (ASTM D6978)	Chemical splash goggles and a face shield	Disposable gown with long sleeves and closed cuffs	Work within a certified chemical fume hood
In Vitro/In Vivo Administration	Double-gloving with chemotherapy- tested gloves (ASTM D6978)	Safety glasses with side shields; chemical splash goggles if splash risk is high	Disposable gown with long sleeves and closed cuffs	N/A if performed in a biological safety cabinet; otherwise, risk assessment is required
Waste Disposal	Double-gloving with chemotherapy- tested gloves (ASTM D6978)	Safety glasses with side shields	Disposable gown with long sleeves and closed cuffs	N/A
Spill Cleanup	Double-gloving with	Chemical splash goggles and a	Disposable gown with long sleeves	N95 or higher- level respirator



chemotherapytested gloves

(ASTM D6978)

face shield

and closed cuffs

Experimental Protocols: Donning and Doffing PPE

Donning (Putting On) PPE:

- Hand Hygiene: Wash hands thoroughly with soap and water or use an alcohol-based hand sanitizer.
- Gown: Put on a disposable gown, ensuring it covers the entire torso from neck to knees and arms to the end of the wrists. Fasten it at the back.
- Respiratory Protection (if required): Don an N95 respirator or higher, ensuring a proper fitcheck is performed.
- Eye and Face Protection: Put on safety glasses, goggles, or a face shield.
- Gloves: Don the first pair of gloves, ensuring the cuffs of the gloves go over the cuffs of the gown. Don the second pair of gloves over the first pair.

Doffing (Taking Off) PPE:

- Gloves (Outer Pair): Remove the outer pair of gloves, peeling them off from the cuff towards the fingertips, turning them inside out.
- Gown: Unfasten the gown. Peel it away from the neck and shoulders, touching only the inside of the gown. Turn the gown inside out as it is removed.
- Hand Hygiene: Perform hand hygiene.
- Eye and Face Protection: Remove eye and face protection from the back by lifting the head strap.
- Respiratory Protection: Remove the respirator from the back by lifting the straps over the head.



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- Gloves (Inner Pair): Remove the inner pair of gloves.
- Hand Hygiene: Perform hand hygiene immediately after removing all PPE.

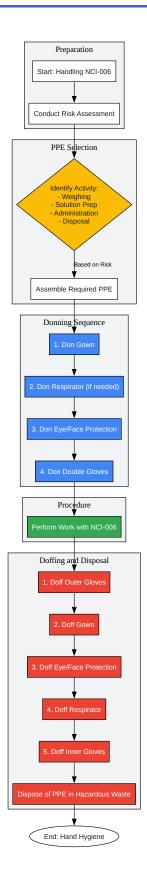
Disposal Plan

All disposable PPE used when handling **NCI-006** should be considered contaminated waste.

- Gloves, Gowns, and other disposable items: Place in a designated, sealed hazardous waste container.
- Sharps: Any needles or syringes used for administering NCI-006 should be disposed of in a designated sharps container.
- Unused NCI-006: Dispose of as chemical waste in accordance with your institution's and local regulations.

Mandatory Visualization





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Caption: Workflow for PPE selection, donning, and doffing when handling NCI-006.



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